

Pristanic Acid-d3: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: *Pristanic acid-d3*

Cat. No.: *B3026027*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key quality attributes and analytical methodologies detailed in a typical Certificate of Analysis (CoA) for **Pristanic acid-d3**. This deuterated analog of pristanic acid is a critical internal standard for mass spectrometry-based quantification of pristanic acid and other very-long-chain fatty acids. Its use is paramount in the research and diagnosis of peroxisomal disorders, such as Zellweger syndrome and Refsum disease, where the accumulation of these fatty acids is a key biomarker.

Core Compound Information

Pristanic acid-d3, also known as 2,6,10,14-tetramethylpentadecanoic acid-d3, is a stable isotope-labeled form of pristanic acid.^[1] The deuterium labels provide a distinct mass shift, allowing for its use as an internal standard in isotope dilution mass spectrometry, a highly accurate and precise method for quantitative analysis.^[2]

Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **Pristanic acid-d3** is presented in the table below.

Property	Value
Chemical Name	2,6,10,14-tetramethylpentadecanoic acid-d3
Synonyms	6,10,14-trimethyl-2-(methyl-d3)-pentadecanoic acid
Molecular Formula	C ₁₉ H ₃₅ D ₃ O ₂
Molecular Weight	301.52 g/mol [3]
CAS Number	1383920-14-6[3]
Appearance	Typically supplied as a neat solid or in solution (e.g., ethanol)[3][4]
Storage Conditions	Room temperature for neat solid; refer to CoA for solutions[1][3]

Certificate of Analysis: Quantitative Data

The Certificate of Analysis for **Pristanic acid-d3** provides critical data on its purity, isotopic enrichment, and, if supplied as a solution, its certified concentration. The following tables summarize typical specifications and representative analytical results.

Purity Assessment

The chemical purity of **Pristanic acid-d3** is a critical parameter to ensure the accuracy of quantitative assays. It is typically determined by Gas Chromatography-Mass Spectrometry (GC-MS).

Parameter	Specification	Representative Result	Method
Chemical Purity	≥98%[3]	99.2% (by GC-MS peak area)	Gas Chromatography-Mass Spectrometry (GC-MS)

Isotopic Enrichment

Isotopic enrichment defines the percentage of the labeled isotope at the specified positions. This is a crucial measure of the quality of the stable isotope-labeled standard.

Parameter	Specification	Representative Result	Method
Isotopic Enrichment	≥99% deuterated forms (d1-d3)[4]	99.5%	Nuclear Magnetic Resonance (NMR) Spectroscopy or Mass Spectrometry (MS)

Certified Solution Concentration

For standards supplied in a solution, the concentration is a certified value, ensuring accurate spike-in amounts for internal standardization.

Parameter	Specification	Representative Result	Method
Concentration	As stated on the label	1.00 mg/mL ± 0.05 mg/mL	Gravimetric preparation and/or quantitative analysis

Experimental Protocols

Detailed methodologies are essential for the replication and validation of analytical results. The following sections outline the typical experimental protocols for the key analyses cited in the Certificate of Analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

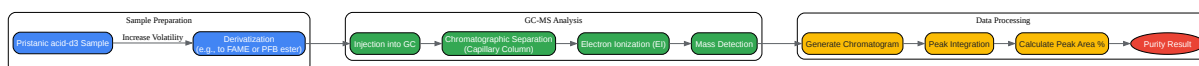
GC-MS is a cornerstone technique for separating and identifying volatile and semi-volatile compounds. For the analysis of fatty acids like **Pristanic acid-d3**, a derivatization step is typically required to increase their volatility.

1. Sample Preparation (Derivatization):

- Hydrolysis (if applicable): For complex samples, basic or acidic hydrolysis is performed to release free fatty acids.
- Extraction: The fatty acids are extracted from the aqueous matrix using an organic solvent (e.g., hexane or iso-octane).
- Derivatization: The extracted fatty acid is converted to a more volatile ester, commonly a methyl ester (FAME) or a pentafluorobenzyl (PFB) ester. A common method involves reaction with a derivatizing agent such as BF₃-methanol or PFB-Br.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent GC system (or equivalent).
- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or similar non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Inlet Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 10°C/min to 300°C.
 - Hold: 5 minutes at 300°C.
- Mass Spectrometer: Agilent Mass Selective Detector (or equivalent).
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 50-550.
- Data Analysis: The purity is determined by calculating the peak area percentage of the derivatized **Pristanic acid-d3** relative to all other detected peaks in the chromatogram.



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GC-MS workflow for purity analysis of **Pristanic acid-d3**.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Isotopic Enrichment

NMR spectroscopy is a powerful, non-destructive technique used to determine the structure of molecules and can be used to confirm the position and extent of isotopic labeling.

1. Sample Preparation:

- A precise amount of the **Pristanic acid-d3** standard is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl₃).
- The solution is transferred to an NMR tube.

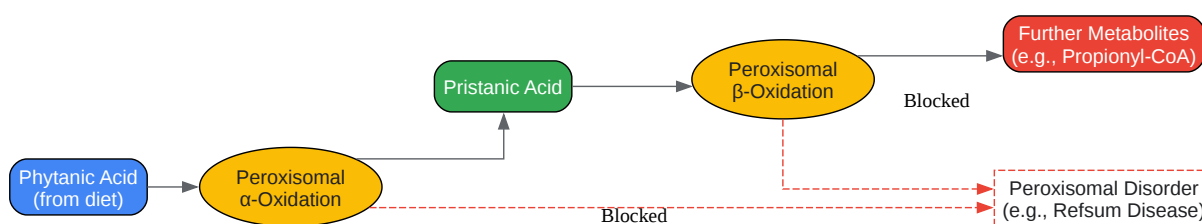
2. NMR Instrumentation and Parameters:

- Spectrometer: Bruker Avance spectrometer (or equivalent) operating at a proton frequency of 400 MHz or higher.
- Nuclei: ¹H and ²H NMR spectra are acquired.
- ¹H NMR: Used to confirm the chemical structure and identify the absence or significant reduction of protons at the labeled positions.
- ²H NMR: Directly observes the deuterium signal, and the integral of this signal relative to a known standard can be used to quantify the deuterium content.

- Data Analysis: The isotopic enrichment is calculated by comparing the integrals of the signals corresponding to the labeled and unlabeled positions.

Metabolic Pathway Context

Pristanic acid-d3 is used as an internal standard in studies of metabolic pathways involving its unlabeled counterpart. Pristanic acid is formed in the body through the alpha-oxidation of phytanic acid, a branched-chain fatty acid derived from dietary sources. The accumulation of both phytanic and pristanic acids is indicative of certain peroxisomal disorders.



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Simplified metabolic pathway of phytanic acid to pristanic acid.

This technical guide provides a framework for understanding the critical information presented in a Certificate of Analysis for **Pristanic acid-d3**. For specific batch information, always refer to the documentation provided by the supplier.

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